

Solubility of 5-Chloro-2-ethynylpyridine in Organic Solvents: A Technical Overview

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Compound of Interest

Compound Name: 5-Chloro-2-ethynylpyridine

Cat. No.: B566242

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Introduction

5-Chloro-2-ethynylpyridine is a halogenated pyridine derivative of interest in organic synthesis and medicinal chemistry. Its unique structure, featuring both a reactive ethynyl group and a chloro-substituted pyridine ring, makes it a valuable building block for the synthesis of more complex molecules, including pharmacologically active compounds. Understanding its solubility in various organic solvents is a critical first step in its application, influencing reaction conditions, purification methods, and formulation development. This technical guide aims to provide a comprehensive overview of the available data on the solubility of **5-Chloro-2-ethynylpyridine** in common organic solvents.

Physicochemical Properties

A summary of the key physicochemical properties of **5-Chloro-2-ethynylpyridine** is presented below. These properties can provide qualitative insights into its expected solubility behavior.

Property	Value	Source
Molecular Formula	C ₇ H ₄ ClN	[1]
Molecular Weight	137.57 g/mol	[1]
Appearance	Light brown to brown solid	[1]
Boiling Point (Predicted)	193.1 ± 25.0 °C	[1]
Density (Predicted)	1.23 ± 0.1 g/cm ³	[1]
pKa (Predicted)	-0.02 ± 0.22	[1]

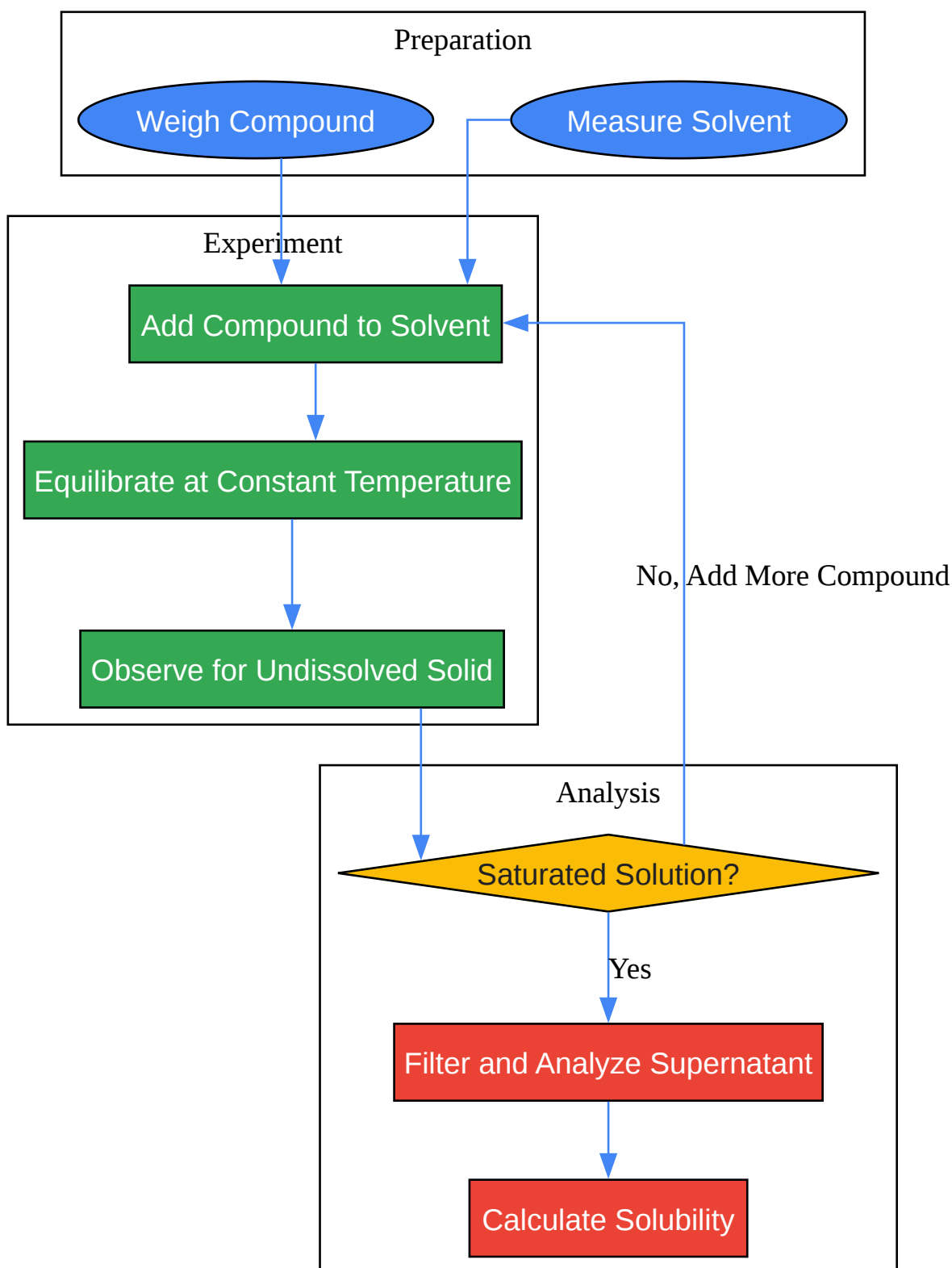
Solubility Data

A comprehensive search of scientific literature and chemical databases was conducted to collate quantitative solubility data for **5-Chloro-2-ethynylpyridine** in a range of organic solvents. Currently, specific quantitative solubility data (e.g., g/100mL or mol/L at various temperatures) for **5-Chloro-2-ethynylpyridine** in common organic solvents is not readily available in published literature.

The available information is largely qualitative, with suppliers indicating that the compound is a solid.[1][2] This lack of specific data highlights an information gap for this particular compound and suggests that researchers utilizing **5-Chloro-2-ethynylpyridine** may need to determine its solubility empirically for their specific applications.

Experimental Protocols for Solubility Determination

In the absence of published data, researchers can employ standard methods to determine the solubility of **5-Chloro-2-ethynylpyridine**. A general experimental workflow for determining solubility is outlined below.



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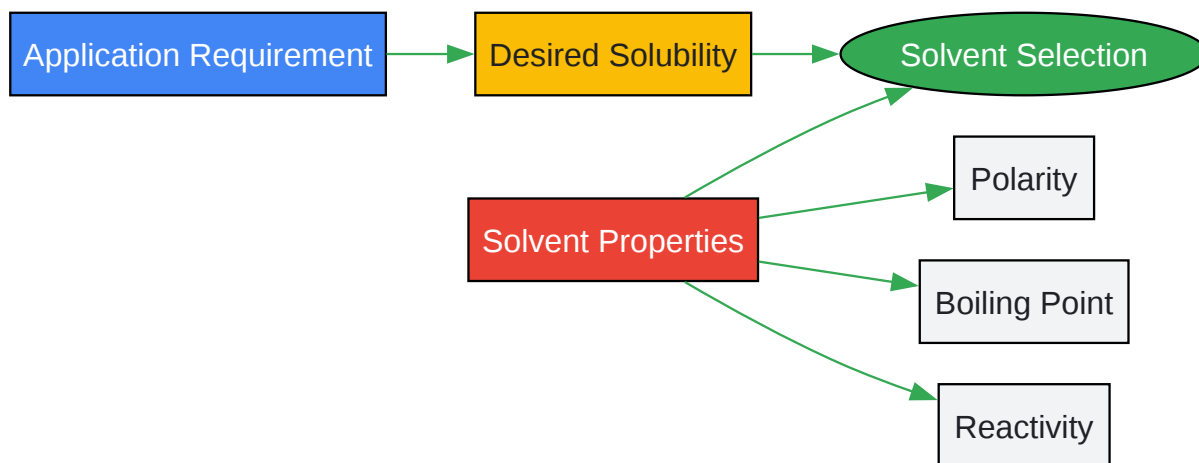
Caption: A general workflow for the experimental determination of solubility.

Methodology:

- Gravimetric Method:
 - Prepare a series of vials with a known volume of the desired organic solvent.
 - Incrementally add a known mass of **5-Chloro-2-ethynylpyridine** to each vial.
 - Agitate the vials at a constant temperature until equilibrium is reached (i.e., no more solid dissolves). This can be facilitated by a shaker or magnetic stirrer.
 - Visually inspect for the presence of undissolved solid. The concentration in the last vial with no visible solid provides an estimate of the solubility.
 - For a more precise measurement, a saturated solution can be prepared by adding an excess of the compound. After equilibration, the solution is filtered to remove undissolved solid, and a known volume of the supernatant is evaporated to dryness. The mass of the remaining solid is then used to calculate the solubility.
- Spectroscopic Method:
 - Prepare a calibration curve of absorbance versus concentration for **5-Chloro-2-ethynylpyridine** in the chosen solvent using a UV-Vis spectrophotometer.
 - Prepare a saturated solution by adding an excess of the compound to the solvent and allowing it to equilibrate at a constant temperature.
 - Filter the saturated solution to remove any undissolved solid.
 - Dilute a known volume of the saturated solution to a concentration that falls within the range of the calibration curve.
 - Measure the absorbance of the diluted solution and use the calibration curve to determine the concentration of the saturated solution, and thus the solubility.

Logical Relationship for Solvent Selection

The choice of solvent is critical for any process involving **5-Chloro-2-ethynylpyridine**. The following diagram illustrates the logical considerations for solvent selection.



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Caption: Key factors influencing the selection of an appropriate solvent.

Conclusion

While specific, quantitative data on the solubility of **5-Chloro-2-ethynylpyridine** in organic solvents is currently lacking in the public domain, its physicochemical properties suggest it is a solid compound with solubility characteristics that will depend on the polarity of the solvent. For researchers and professionals in drug development, the empirical determination of solubility using standard laboratory methods is recommended to ensure the success of synthesis, purification, and formulation activities involving this compound. Further studies to quantify its solubility in a range of common organic solvents would be a valuable contribution to the chemical sciences.

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References

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- 2. 5-Chloro-2-ethynylpyridine | 1196153-33-9 [sigmaaldrich.com]
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